

Dienogest-d5 stable isotope labeled standard

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Compound Focus: Dienogest-d5

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What is Dienogest-d5?

Dienogest-d5 is a deuterium-labeled stable isotope of the progestin steroid hormone Dienogest, where five hydrogen atoms are replaced by deuterium. This modification makes it an essential tool in advanced analytical chemistry, particularly for mass spectrometry-based assays. Its primary function is to serve as an **internal standard**, significantly improving the accuracy and reliability of quantitative analyses by correcting for variations in sample processing and instrument response [1] [2].

Technical Specifications & Supplier Data

The table below summarizes the key technical information available from commercial suppliers:

Property	Specification
Molecular Formula	$C_{20}H_{20}D_5NO_2$ [1] [3]
Molecular Weight	316.45 g/mol [1] [3]
CAS Number	Not assigned (Parent Dienogest: 65928-58-7) [3]
Chemical Appearance	Pale Beige to Yellow Solid [3]
Storage Conditions	2-8°C (Refrigerator) [3]

Property	Specification
Primary Application	Internal Standard for LC-MS/GC-MS/NMR [1] [2]
Biological Status	For research use only. Not for human use [1].

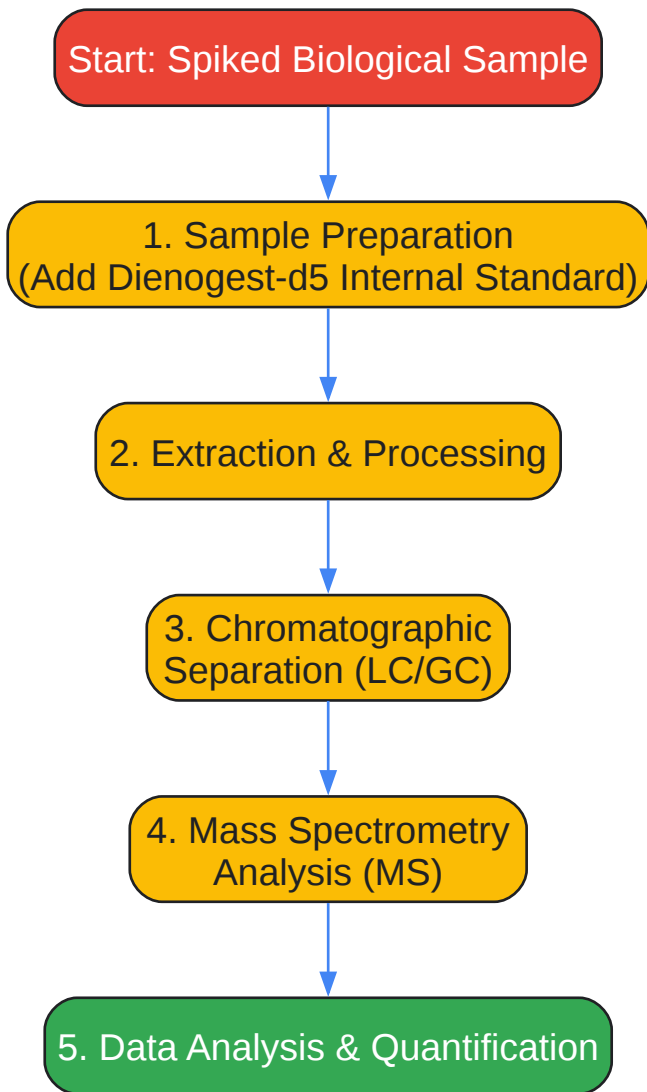
Other isotopologues of Dienogest are also available for more specialized tracer studies, including **Dienogest-¹³C₂,¹⁵N** and **Dienogest-¹³C,¹⁵N,d₄** [1].

Applications in Research & Analysis

Dienogest-d₅ is critical in Stable Isotope Resolved Metabolomics (SIRM) and pharmacokinetic studies.

- **Role as an Internal Standard:** When added to a biological sample (like plasma or urine) before analysis, **Dienogest-d₅** behaves almost identically to the unlabeled Dienogest during extraction and chromatography. However, the mass spectrometer can distinguish them by their mass difference. By comparing the signal of the native drug to the known quantity of the **Dienogest-d₅** standard, scientists can achieve highly precise and absolute quantification [2] [4].
- **Overcoming Analytical Challenges:** The use of stable isotope-labeled internal standards corrects for analyte loss during preparation and ion suppression in the mass spectrometer, which is crucial for precise quantification [5] [4].

The following diagram illustrates the typical workflow for using **Dienogest-d₅** in quantitative bioanalysis:



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*Workflow for quantitative bioanalysis using **Dienogest-d5** as an internal standard.*

Experimental Protocol Considerations

While the search results do not provide a detailed step-by-step method for a specific assay, they outline the critical strategic points for incorporating a stable isotope standard like **Dienogest-d5** into an analytical workflow [5]:

- **Sample Preparation:** The internal standard (**Dienogest-d5**) should be added to the biological sample at the earliest possible stage, immediately after collection or after quenching metabolic enzymes. This ensures it corrects for any losses during subsequent processing steps [5].

- **Extraction:** Choose an appropriate solvent (e.g., methanol, acetonitrile) to efficiently recover both the native analyte and the **Dienogest-d5** standard from the sample matrix.
- **Analysis by LC-MS or GC-MS:**
 - **LC-MS (Liquid Chromatography-Mass Spectrometry):** This is the most common approach. The sample is first separated by liquid chromatography, and then the eluting compounds are detected by a mass spectrometer. **Dienogest-d5** and Dienogest will co-elute chromatographically but be distinguished by their unique mass-to-charge (m/z) ratios [2].
 - **GC-MS (Gas Chromatography-Mass Spectrometry):** If using this method, metabolites often require chemical derivatization to make them volatile. The use of MTBSTFA derivatization is a common strategy, as it produces a fragment ion that contains the entire original metabolite, allowing for clear analysis of the isotope labeling pattern [5].

Key Suppliers of Dienogest-d5

Based on the search results, the following suppliers list **Dienogest-d5**:

- **MedChemExpress (MCE):** Offers **Dienogest-d5** with detailed chemical structure and application notes [1].
- **Veeprho:** Markets it as an internal standard for analytical and pharmacokinetic research [2].
- **PharmAffiliates:** Lists the compound under the category of pharmaceutical standards and stable isotopes [3].

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